

N-Despropyl Ropinirole: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-Despropyl Ropinirole*

CAS No.: 106916-16-9

Cat. No.: B022661

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Despropyl Ropinirole, a primary active metabolite of the dopamine D2 receptor agonist Ropinirole, is a compound of significant interest in pharmacological research and drug development. This technical guide provides an in-depth overview of **N-Despropyl Ropinirole**, including its chemical identity, physicochemical properties, and biological activity. Detailed experimental protocols for its analysis and pharmacological characterization are presented, alongside a summary of its metabolic pathway. This document is intended to serve as a core resource for professionals engaged in the study of dopaminergic pathways and the development of related therapeutic agents.

Chemical Identity and Synonyms

N-Despropyl Ropinirole is systematically known as 4-[2-(propylamino)ethyl]-1,3-dihydro-2H-indol-2-one. It is recognized by the Chemical Abstracts Service (CAS) with the registry number 106916-16-9[1][2][3]. The hydrochloride salt of this compound has a separate CAS number: 173990-76-6[2][4].

For clarity and cross-referencing, a comprehensive list of known synonyms and identifiers is provided in the table below.

Identifier Type	Identifier
CAS Number	106916-16-9[1][2][3]
Alternate CAS Number	173990-76-6 (HCl salt)[2][4]
Systematic Name	4-[2-(propylamino)ethyl]-1,3-dihydro-2H-indol-2-one[1][3]
Common Synonyms	SKF 104557[1], Monopropyl Ropinirole, Ropinirole EP Impurity D[2], N-Despropyl Ropinirole
Chemical Formula	C ₁₃ H ₁₈ N ₂ O[1]
Molecular Weight	218.3 g/mol [1]

Physicochemical Properties

A summary of the key physicochemical properties of **N-Despropyl Ropinirole** is presented below, compiled from available literature.

Property	Value	Source
Physical Form	Solid	Cayman Chemical, 2023[1]
λ _{max}	251 nm	Cayman Chemical, 2023[1]
Solubility	DMF: 25 mg/ml; DMSO: 30 mg/ml; DMSO:PBS (pH 7.2) (1:4): 0.2 mg/ml; Ethanol: 1 mg/ml	Cayman Chemical, 2023[1]

Biological Activity and Pharmacology

N-Despropyl Ropinirole is an active metabolite of Ropinirole, a potent non-ergoline dopamine agonist used in the treatment of Parkinson's disease and restless legs syndrome. The

metabolism of Ropinirole to **N-Despropyl Ropinirole** is primarily mediated by the cytochrome P450 enzyme CYP1A2 through N-dealkylation[5][6].

Mechanism of Action

Similar to its parent compound, **N-Despropyl Ropinirole** acts as a dopamine receptor agonist with a notable affinity for the D2-like receptor family (D2, D3, and D4). It functions as a full agonist at human D2 and D3 receptors and a partial agonist at the D4 receptor[7]. Its functional activity has been quantified by measuring the increase in extracellular acidification rates in Chinese hamster ovary (CHO) cells expressing these human dopamine receptors.

Quantitative Pharmacological Data

The functional potency of **N-Despropyl Ropinirole** at human dopamine D2, D3, and D4 receptors is summarized in the following table.

Receptor	EC ₅₀ (μM)	Assay	Source
Dopamine D2	0.63	Extracellular Acidification Rate in CHO cells	Cayman Chemical, 2023[1]
Dopamine D3	0.063	Extracellular Acidification Rate in CHO cells	Cayman Chemical, 2023[1]
Dopamine D4	1.23	Extracellular Acidification Rate in CHO cells	Cayman Chemical, 2023[1]

Experimental Protocols

This section provides detailed methodologies for the analysis and pharmacological evaluation of **N-Despropyl Ropinirole**, synthesized from published literature.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

The following protocol is a representative method for the analysis of Ropinirole and its metabolites, including **N-Despropyl Ropinirole**, in biological matrices.

Objective: To quantify the concentration of **N-Despropyl Ropinirole** in plasma samples.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system with UV detection.
- C18 analytical column (e.g., 150 x 4.6 mm, 5 µm particle size).

Reagents:

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Trifluoroacetic acid (TFA)
- Water (HPLC grade)
- Reference standard of **N-Despropyl Ropinirole**

Procedure:

- Sample Preparation (Plasma):
 - To 1 mL of plasma, add a suitable internal standard.
 - Perform protein precipitation by adding 2 mL of acetonitrile.
 - Vortex the mixture for 1 minute.
 - Centrifuge at 10,000 rpm for 10 minutes.
 - Separate the supernatant and evaporate to dryness under a stream of nitrogen.
 - Reconstitute the residue in 200 µL of the mobile phase.

- Chromatographic Conditions:
 - Mobile Phase: A gradient mixture of Solvent A (0.1% TFA in water) and Solvent B (Acetonitrile). A typical gradient could be:
 - 0-5 min: 10% B
 - 5-15 min: 10-90% B
 - 15-20 min: 90% B
 - 20-25 min: 10% B
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30 °C
 - Detection Wavelength: 250 nm
 - Injection Volume: 20 µL
- Quantification:
 - Construct a calibration curve using known concentrations of the **N-Despropyl Ropinirole** reference standard.
 - The concentration of **N-Despropyl Ropinirole** in the plasma sample is determined by comparing its peak area to the calibration curve.

Pharmacological Assay: Dopamine Receptor Functional Activity

This protocol describes a cell-based assay to determine the functional potency of **N-Despropyl Ropinirole** at dopamine receptors.

Objective: To measure the EC₅₀ of **N-Despropyl Ropinirole** at human dopamine D2, D3, and D4 receptors.

Materials:

- Chinese hamster ovary (CHO) cells stably expressing human dopamine D2, D3, or D4 receptors.
- Cell culture medium and supplements.
- **N-Despropyl Ropinirole**.
- Microphysiometer system (e.g., Cytosensor).

Procedure:

- Cell Culture:
 - Culture the CHO cell lines under standard conditions (e.g., 37 °C, 5% CO₂).
 - Seed the cells into microphysiometer capsules and allow them to attach and form a monolayer.
- Functional Assay (Microphysiometry):
 - Place the cell capsules into the microphysiometer, which measures the rate of proton extrusion from the cells as an indicator of metabolic activity.
 - Perfuse the cells with a low-buffering capacity medium.
 - Establish a baseline extracellular acidification rate (ECAR).
 - Introduce increasing concentrations of **N-Despropyl Ropinirole** to the cells and measure the change in ECAR.
 - After each concentration, wash the cells with the medium to allow the ECAR to return to baseline.
- Data Analysis:

- Plot the percentage increase in ECAR against the logarithm of the **N-Despropyl Ropinirole** concentration.
- Fit the data to a sigmoidal dose-response curve to determine the EC₅₀ value.

Mandatory Visualizations

Metabolic Pathway of Ropinirole

The following diagram illustrates the metabolic conversion of Ropinirole to its primary metabolite, **N-Despropyl Ropinirole**.

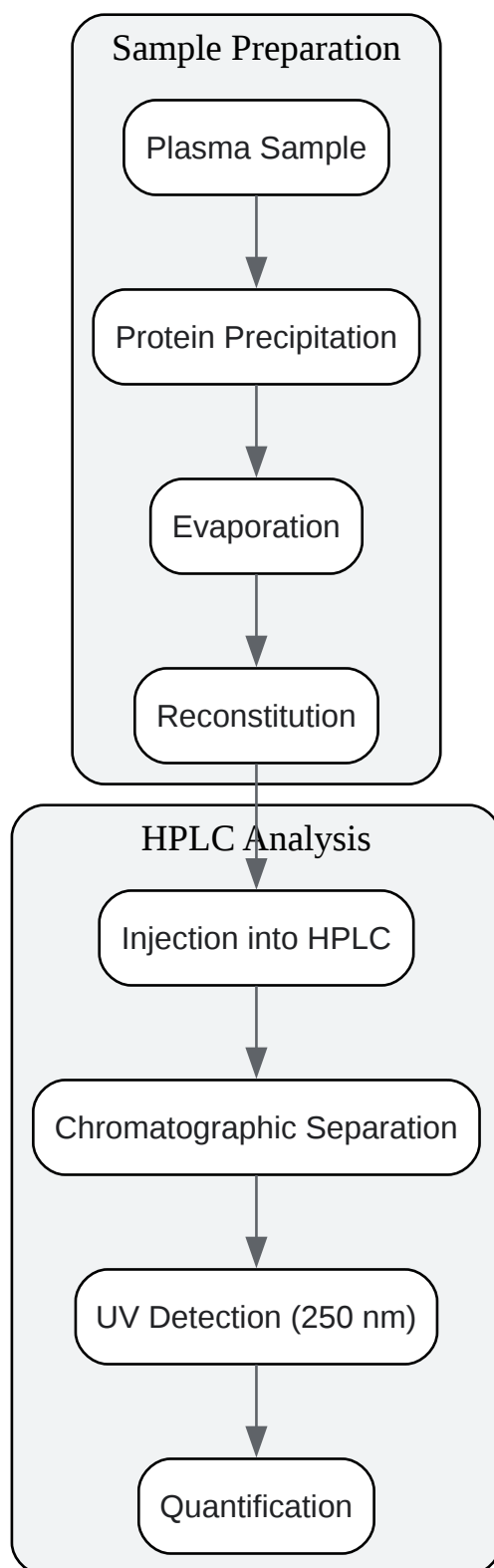


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Caption: Metabolic conversion of Ropinirole.

Experimental Workflow for HPLC Analysis

This diagram outlines the key steps in the HPLC-based quantification of **N-Despropyl Ropinirole** in a biological sample.



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Caption: HPLC analysis workflow.

Conclusion

N-Despropyl Ropinirole is a crucial molecule for understanding the pharmacology of Ropinirole and the broader dopaminergic system. This guide has provided a consolidated resource of its chemical properties, biological activities, and detailed experimental protocols for its study. While a specific, detailed synthesis protocol for **N-Despropyl Ropinirole** remains an area for further investigation, the information compiled herein offers a robust foundation for researchers and drug development professionals. The provided methodologies and data aim to facilitate further exploration into the therapeutic potential and pharmacological nuances of this important metabolite.

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References

- 1. caymanchem.com [caymanchem.com]
- 2. allmpus.com [allmpus.com]
- 3. biosynce.com [biosynce.com]
- 4. N-Despropyl Ropinirole - CAS - 106916-16-9 | Axios Research [axios-research.com]
- 5. Clinical pharmacokinetics of ropinirole - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. 4-(2-(PROPYLAMINO)ETHYL)INDOLIN-2-ONE | CAS#:106916-16-9 | Chemsrce [chemsrc.com]
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